

Proper Disposal and Safe Handling of Pgam1-IN-1

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Compound of Interest

Compound Name: Pgam1-IN-1

Cat. No.: B2657809

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents like **Pgam1-IN-1** are paramount for ensuring a safe and compliant research environment. This guide provides essential safety and logistical information, focusing on operational and disposal plans for **Pgam1-IN-1**, a notable inhibitor of phosphoglycerate mutase 1 (PGAM1).

Chemical and Physical Properties

A summary of the known quantitative data for **Pgam1-IN-1** is presented below. This information is critical for safe handling, storage, and the formulation of experimental protocols.

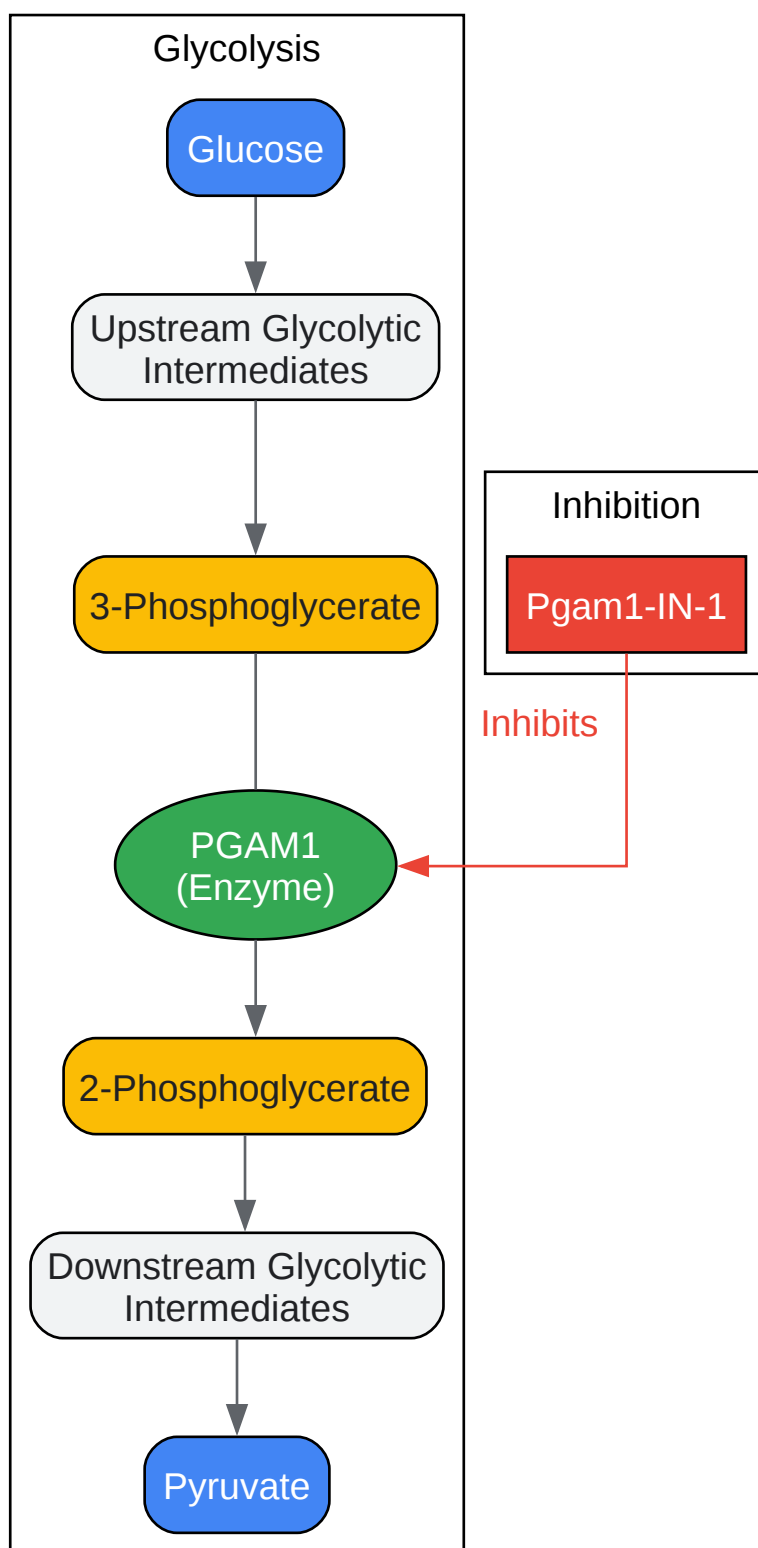
| Property | Value | Source |
|--------------------------------|--|------------------|
| CAS Number | 2438637-65-9 | [CymitQuimica] |
| Molecular Formula | C ₁₉ H ₁₁ ClFNO ₆ S | [CymitQuimica] |
| Molecular Weight | 435.81 g/mol | [CymitQuimica] |
| Physical Form | Solid | [CymitQuimica] |
| Purity | >98% | [CymitQuimica] |
| IC ₅₀ against PGAM1 | 6.4 μM | [MedChemExpress] |
| Solubility | in DMSO: ≥ 5 mg/mL (11.47 mM) | [MedChemExpress] |
| Storage (Stock Solution) | -80°C for up to 6 months; -20°C for up to 1 month | [MedChemExpress] |

Experimental Workflow and Signaling Pathway

Pgam1-IN-1 is utilized in research to inhibit the enzymatic activity of PGAM1, a key enzyme in the glycolytic pathway. Understanding its mechanism of action is crucial for designing and interpreting experiments.

PGAM1 Signaling Pathway Inhibition

The following diagram illustrates the role of PGAM1 in glycolysis and the point of inhibition by **Pgam1-IN-1**. PGAM1 catalyzes the conversion of 3-phosphoglycerate (3-PG) to 2-phosphoglycerate (2-PG), a critical step in the energy-producing phase of glycolysis. By inhibiting PGAM1, **Pgam1-IN-1** can modulate downstream metabolic processes and affect cellular bioenergetics, which is of particular interest in cancer research.

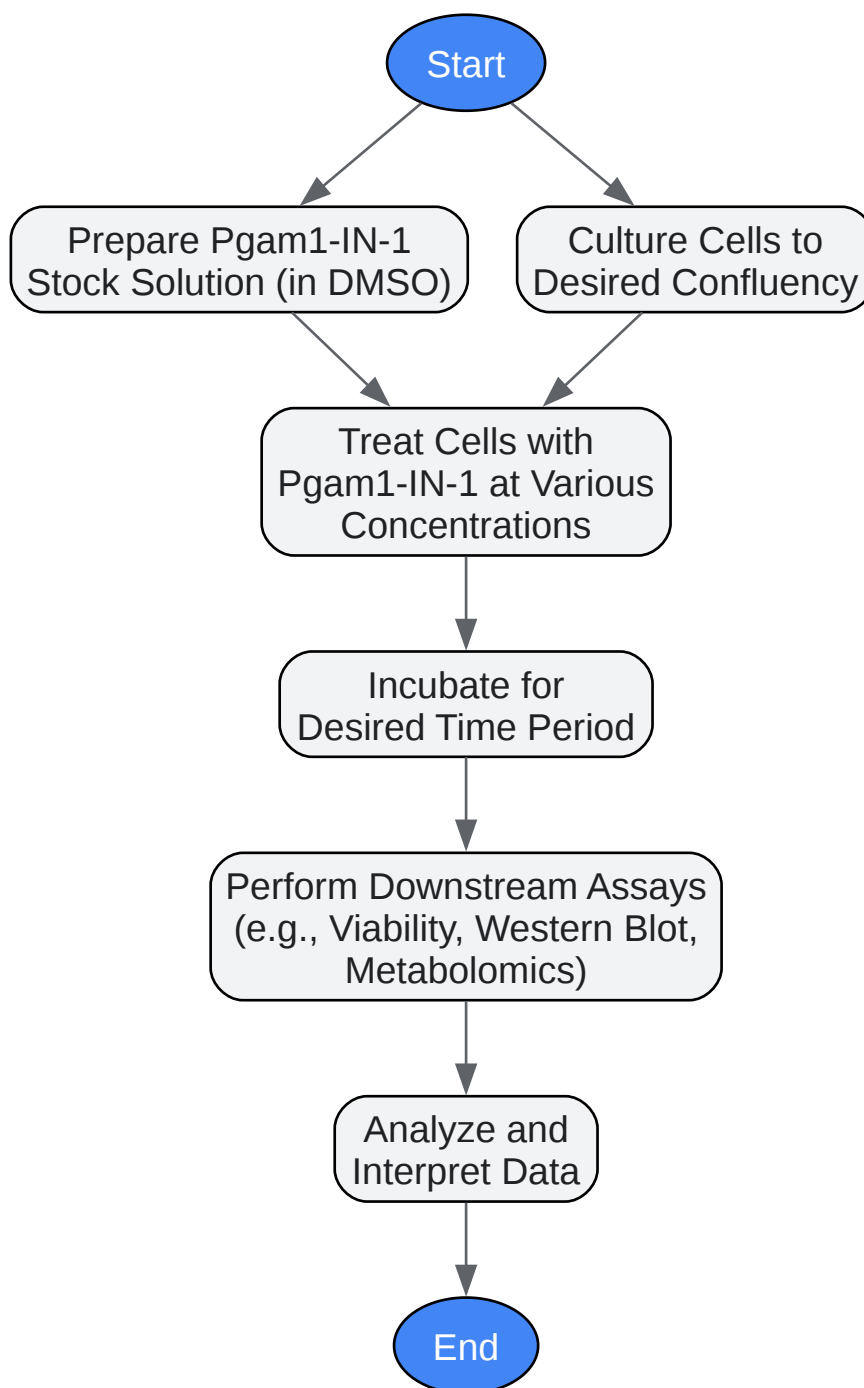


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Caption: Inhibition of the PGAM1-catalyzed step in glycolysis by **Pgam1-IN-1**.

General Experimental Protocol for Cellular Assays

Below is a generalized workflow for treating cultured cells with **Pgam1-IN-1** to study its effects on cellular processes.



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Caption: A typical experimental workflow for in vitro studies using **Pgam1-IN-1**.

Proper Disposal Procedures

As with any laboratory chemical, the disposal of **Pgam1-IN-1** and its associated waste must be conducted in a manner that ensures the safety of personnel and the protection of the environment. While a specific, universally mandated disposal protocol for **Pgam1-IN-1** is not available, the following step-by-step procedures are based on standard best practices for chemical waste management and should be followed in conjunction with your institution's specific guidelines.

Step 1: Consultation of Safety Data Sheet (SDS) and Institutional Policies

- Before handling or disposing of **Pgam1-IN-1**, always consult the manufacturer-provided Safety Data Sheet (SDS). While not always publicly available, your institution's environmental health and safety (EHS) office should have access to it.
- Familiarize yourself with your institution's specific policies and procedures for chemical waste disposal. These guidelines will take precedence and are tailored to your local regulatory requirements.

Step 2: Personal Protective Equipment (PPE)

- Always wear appropriate PPE when handling **Pgam1-IN-1** and its waste. This includes, but is not limited to:
 - Safety glasses or goggles
 - A laboratory coat
 - Chemical-resistant gloves (e.g., nitrile)

Step 3: Segregation of Waste

- Solid Waste:
 - Unused or expired **Pgam1-IN-1** powder should be disposed of as solid chemical waste.
 - Contaminated items such as weigh boats, pipette tips, and microfuge tubes should also be collected in a designated solid chemical waste container.

- Liquid Waste:
 - Solutions containing **Pgam1-IN-1** (e.g., stock solutions in DMSO, cell culture media) must be collected as liquid chemical waste.
 - Do not pour solutions containing **Pgam1-IN-1** down the drain.
- Sharps Waste:
 - Needles or other sharps contaminated with **Pgam1-IN-1** should be disposed of in a designated sharps container that is also labeled for chemical waste.

Step 4: Labeling of Waste Containers

- All waste containers must be clearly and accurately labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Pgam1-IN-1**"
 - The solvent used (e.g., "in Dimethyl Sulfoxide")
 - An approximate concentration or quantity of the waste
 - The date the waste was first added to the container

Step 5: Storage of Waste

- Store waste containers in a designated, well-ventilated satellite accumulation area.
- Ensure containers are kept closed except when adding waste.
- Store in secondary containment to prevent spills.

Step 6: Arranging for Disposal

- Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.

- Follow their specific procedures for scheduling a waste pickup.

General Principle of Chemical Disposal

The overarching principle for the disposal of **Pgam1-IN-1**, and any laboratory chemical, is to adhere to all prevailing country, federal, state, and local regulations.^[1] Contaminated packaging and materials should also be handled and disposed of in accordance with these regulations.^[1] If you are ever in doubt about the proper disposal procedure, contact your institution's EHS department for guidance.

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References

- 1. file.glpbio.com [file.glpbio.com]
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